

# Application Notes and Protocols for Captafol Residue Analysis in Fruits and Vegetables

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#### Introduction

**Captafol** is a broad-spectrum fungicide that was previously used to control fungal diseases on a variety of fruits, vegetables, and other crops.[1][2] Due to potential health concerns, its use has been banned or restricted in many countries.[3] Consequently, sensitive and reliable analytical methods are required to monitor for **captafol** residues in food products to ensure compliance with regulatory limits and protect consumer health. This document provides detailed application notes and protocols for the analysis of **captafol** residues in fruits and vegetables, intended for researchers, scientists, and professionals in drug development and food safety.

## **Analytical Approaches**

The determination of **captafol** residues in complex food matrices presents analytical challenges due to the compound's susceptibility to degradation during sample processing and analysis.[4][5][6] Both gas chromatography (GC) and liquid chromatography (LC) coupled with various detection techniques have been successfully employed for **captafol** analysis.

Gas Chromatography (GC): GC-based methods, particularly with an electron capture detector (GC-ECD) or mass spectrometry (GC/MS or GC/MS/MS), have been traditionally used for captafol analysis.[1][7][8] These methods offer high sensitivity and selectivity. However, captafol can degrade in the hot GC inlet, which can affect reproducibility.[9]

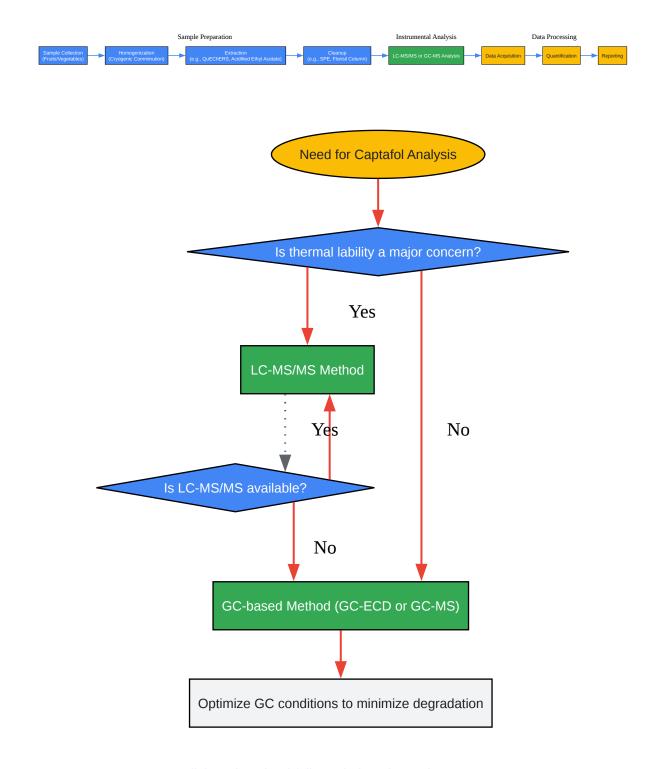


Liquid Chromatography (LC): Modern methods utilizing liquid chromatography tandem mass spectrometry (LC-MS/MS) have gained prominence for the analysis of captafol and other thermally labile pesticides.[3][9][10] LC-MS/MS provides excellent sensitivity and specificity and avoids the thermal degradation issues associated with GC.[3][9][10]

## **Experimental Workflow**

The overall workflow for **captafol** residue analysis involves sample preparation (extraction and cleanup) followed by instrumental analysis. A generalized workflow is depicted below.





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